

Hexyl Chloroformate: A Technical Guide to its Physical Properties

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Compound of Interest

Compound Name: Hexyl chloroformate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **hexyl chloroformate** (CAS No: 6092-54-2). The information presented is intended to support laboratory research, chemical synthesis, and drug development activities by providing essential data and standardized experimental protocols.

Overview and Chemical Structure

Hexyl chloroformate, with the molecular formula $C_7H_{13}ClO_2$, is a colorless liquid classified as a chloroformate ester.^{[1][2][3]} It serves as a reactive intermediate and derivatization reagent in various organic syntheses, including the preparation of esters, carbonates, and carbamates.^{[2][3][4]} Its utility in the pharmaceutical and agrochemical industries stems from the reactive chloroformate functional group, which consists of a chlorine atom bonded to a carbonyl group.^{[1][3]}

The canonical SMILES representation of the molecule is CCCCCCCOC(=O)Cl.^[1]

Core Physical Properties

The quantitative physical properties of **hexyl chloroformate** are summarized in the table below for easy reference and comparison.

Property	Value	Conditions
Molecular Weight	164.63 g/mol	-
Density	1.007 g/mL	at 25 °C[5][6]
Boiling Point	60 - 61 °C	at 7 mmHg[6][7][8]
78 °C	at 18 mmHg	
159 °C	at 760 mmHg (Standard Pressure)[9]	
Melting Point	-41 °C	-[9]
Refractive Index (nD)	1.4240	at 20 °C[1][5]
Vapor Pressure	3.1 mmHg	at 20 °C[1]
Flash Point	61 - 62 °C	Closed Cup
Solubility	Soluble in acetone, chloroform, toluene, THF.	-[4]
Poorly soluble in water; hydrolyzes.	-[1][4][9]	

Experimental Protocols

Detailed methodologies for determining the key physical properties of **hexyl chloroformate** are provided below. These protocols are generalized and should be adapted based on available laboratory equipment and specific safety guidelines.

Determination of Density

This protocol outlines the procedure for determining the density of liquid **hexyl chloroformate** using the mass and volume measurement method.[10][11][12]

Materials:

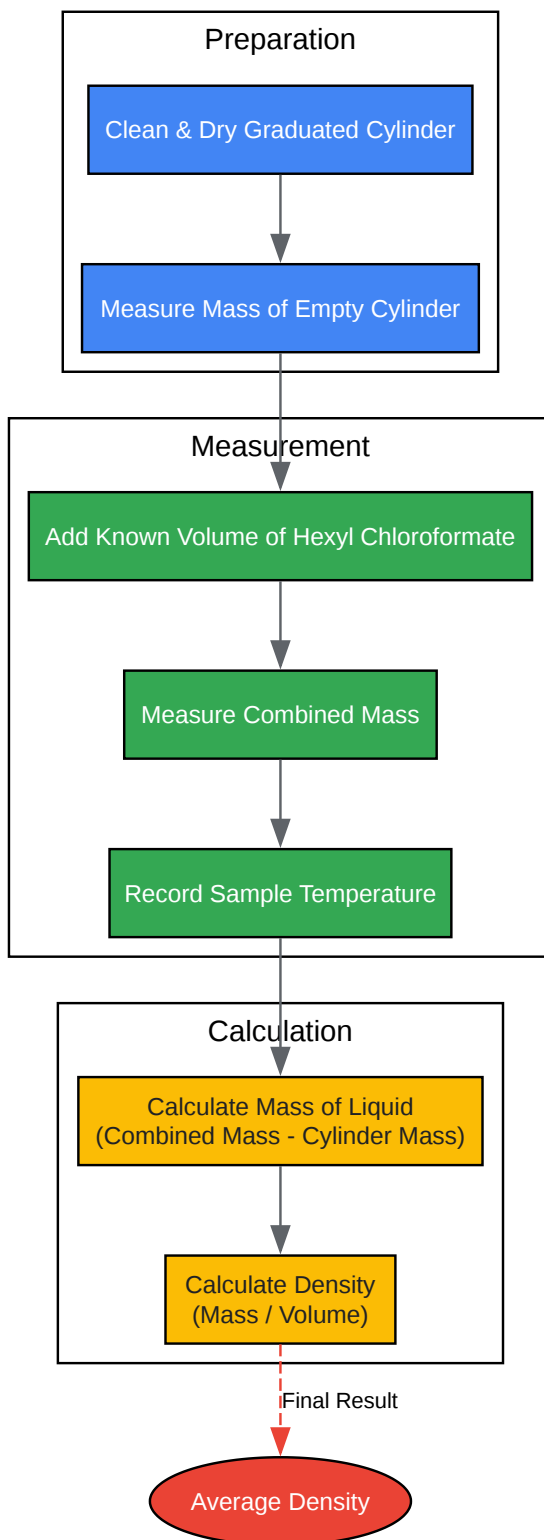
- **Hexyl chloroformate** sample

- 10 mL or 25 mL graduated cylinder
- Analytical balance (readable to ± 0.001 g)
- Thermometer
- Personal Protective Equipment (PPE): Chemical safety goggles, gloves, lab coat.

Procedure:

- Ensure the graduated cylinder is clean and completely dry.
- Place the empty graduated cylinder on the analytical balance and record its mass.[\[12\]](#)
- Carefully add a specific volume (e.g., 10 mL) of **hexyl chloroformate** to the graduated cylinder. Record the volume precisely.[\[10\]](#)
- Weigh the graduated cylinder containing the **hexyl chloroformate** and record the combined mass.[\[12\]](#)
- Measure and record the temperature of the liquid sample.[\[10\]](#)
- Calculate the mass of the **hexyl chloroformate** by subtracting the mass of the empty cylinder from the combined mass.
- Calculate the density using the formula: $\text{Density} = \text{Mass} / \text{Volume}$.
- Repeat the measurement at least two more times and calculate the average density.

Workflow for Density Determination



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Caption: Workflow for the experimental determination of density.

Determination of Boiling Point (Micro Method)

This protocol describes the Thiele tube method, a common micro-scale technique for determining the boiling point of a liquid, which is suitable for the small sample sizes often used in research.^[13]^[14]

Materials:

- **Hexyl chloroformate** sample (~0.5 mL)
- Small test tube (e.g., 75 x 10 mm)
- Capillary tube (sealed at one end)
- Thermometer (-10 to 200 °C range)
- Thiele tube filled with mineral oil
- Burner or hot plate
- Rubber band or wire for attachment
- PPE

Procedure:

- Add approximately 0.5 mL of **hexyl chloroformate** to the small test tube.
- Place the capillary tube into the test tube with its open end submerged in the liquid and the sealed end pointing upwards.^[14]
- Attach the test tube to the thermometer using a small rubber band, ensuring the sample is level with the thermometer bulb.^[13]
- Clamp the thermometer assembly in the Thiele tube, making sure the heat-transfer oil is well above the level of the sample.^[14]
- Gently heat the side arm of the Thiele tube with a burner.^[13]

- Observe the capillary tube. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary.
- Continue gentle heating until a rapid and continuous stream of bubbles is observed.
- Remove the heat source and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the stream of bubbles stops and the liquid just begins to be drawn back into the capillary tube.[\[13\]](#)[\[14\]](#) Record this temperature.

Determination of Refractive Index

This protocol details the use of a digital refractometer to measure the refractive index of **hexyl chloroformate**, a key parameter for purity assessment.[\[15\]](#)[\[16\]](#)

Materials:

- **Hexyl chloroformate** sample
- Digital refractometer (e.g., Abbe-style or modern digital)
- Pasteur pipette
- Lint-free tissues
- Solvent for cleaning (e.g., isopropanol or acetone)
- PPE

Procedure:

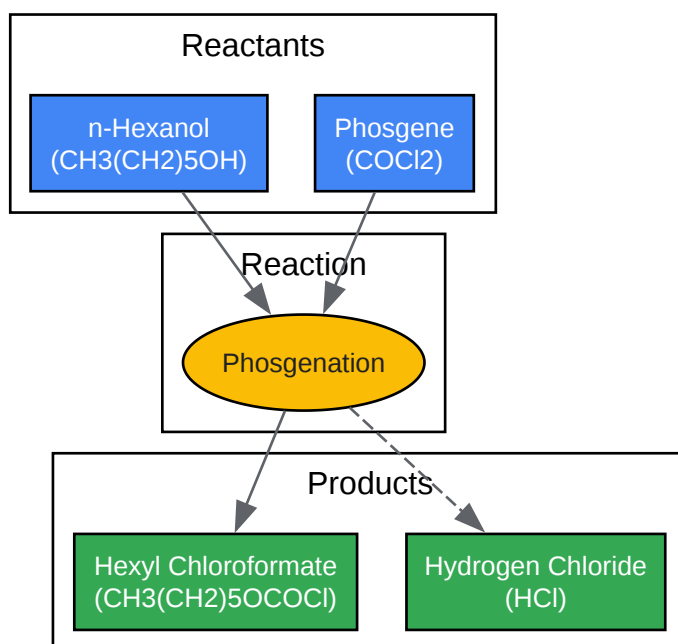
- Turn on the refractometer and ensure the prism is clean and dry. Calibrate the instrument if necessary, typically using distilled water.
- Set the desired temperature for the measurement (e.g., 20.0 °C), as the refractive index is temperature-dependent.[\[15\]](#) Many modern instruments have built-in Peltier temperature control.

- Using a clean Pasteur pipette, place a few drops of **hexyl chloroformate** onto the surface of the measuring prism, ensuring it is fully covered.^[16]
- Close the prism cover.
- Initiate the measurement as per the instrument's instructions. The instrument directs a light source (often an LED at 589 nm, the sodium D-line) through the prism to the sample and measures the critical angle of total reflection.^{[15][16]}
- Record the refractive index value displayed by the instrument.
- Clean the prism thoroughly with a soft tissue and an appropriate solvent (e.g., isopropanol) and allow it to dry completely before the next measurement.

Synthesis and Reactivity Relationship

The physical properties of **hexyl chloroformate** are a direct consequence of its molecular structure, which is formed through the reaction of n-hexanol with phosgene or a phosgene equivalent.^{[1][17][18]} This synthesis pathway introduces the reactive acid chloride function, which dictates its handling requirements and reactivity profile.

Synthesis Pathway of Hexyl Chloroformate



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Caption: Logical relationship of reactants to products in synthesis.

Safety and Handling

Hexyl chloroformate is a combustible and corrosive liquid that is toxic if swallowed, inhaled, or in contact with skin.[7][19] It is a lachrymator and can cause severe skin and eye irritation.[1] The compound reacts with water, liberating toxic hydrogen chloride gas.[4][7]

Storage and Handling Recommendations:

- Store in a cool, dry, well-ventilated area between 2-8°C.[5]
- Keep containers tightly closed and handle under an inert atmosphere (e.g., nitrogen).[7]
- Avoid contact with water, strong oxidizing agents, bases, alcohols, and amines.[7]
- Use only under a chemical fume hood and ensure that eyewash stations and safety showers are readily available.[7]
- Wear appropriate PPE, including chemical-resistant gloves, safety goggles, and a face shield.[19]

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